

# Safe Disposal of AZD0156: A Procedural Guide for Laboratory Personnel

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## Compound of Interest

Compound Name: AZD0156

Cat. No.: B605740

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **AZD0156**, a potent and selective inhibitor of Ataxia-Telangiectasia Mutated (ATM) kinase.[1][2][3][4] Adherence to these guidelines is critical to ensure personnel safety and environmental compliance.

**AZD0156** is an orally bioavailable compound that functions as a potential chemo/radio-sensitizing and antineoplastic agent.[3][5] It inhibits ATM kinase activity, thereby preventing DNA damage checkpoint activation and disrupting DNA damage repair, which ultimately induces tumor cell apoptosis.[2][3][5] Given its cytotoxic potential, all handling and disposal procedures must be conducted with the utmost care and in accordance with institutional and regulatory standards.

## Disposal Procedures for AZD0156

Proper disposal of **AZD0156** and its contaminated materials is crucial to prevent exposure and environmental contamination. The following step-by-step procedures should be followed:

- Waste Segregation:
  - All solid waste contaminated with **AZD0156**, including personal protective equipment (PPE), weighing papers, and empty vials, should be collected in a designated, clearly labeled hazardous waste container.

- Liquid waste, such as unused solutions or cell culture media containing **AZD0156**, should be collected in a separate, sealed, and labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.
- Decontamination:
  - Work surfaces and equipment should be decontaminated after handling **AZD0156**. Use a validated decontamination procedure, typically involving a detergent solution followed by a chemical inactivating agent approved by your EHS office.
  - All materials used for decontamination, such as wipes and absorbents, must be disposed of as hazardous waste.
- Waste Collection and Storage:
  - Hazardous waste containers should be kept closed except when adding waste.
  - Store waste containers in a designated, secure area away from general laboratory traffic. This area should be well-ventilated and have secondary containment to prevent spills.
- Final Disposal:
  - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
  - Disposal of **AZD0156** must be carried out by a licensed hazardous waste disposal company. The primary method of disposal is typically high-temperature incineration.

## Safety and Handling Data

The following table summarizes key safety and handling information for **AZD0156**.

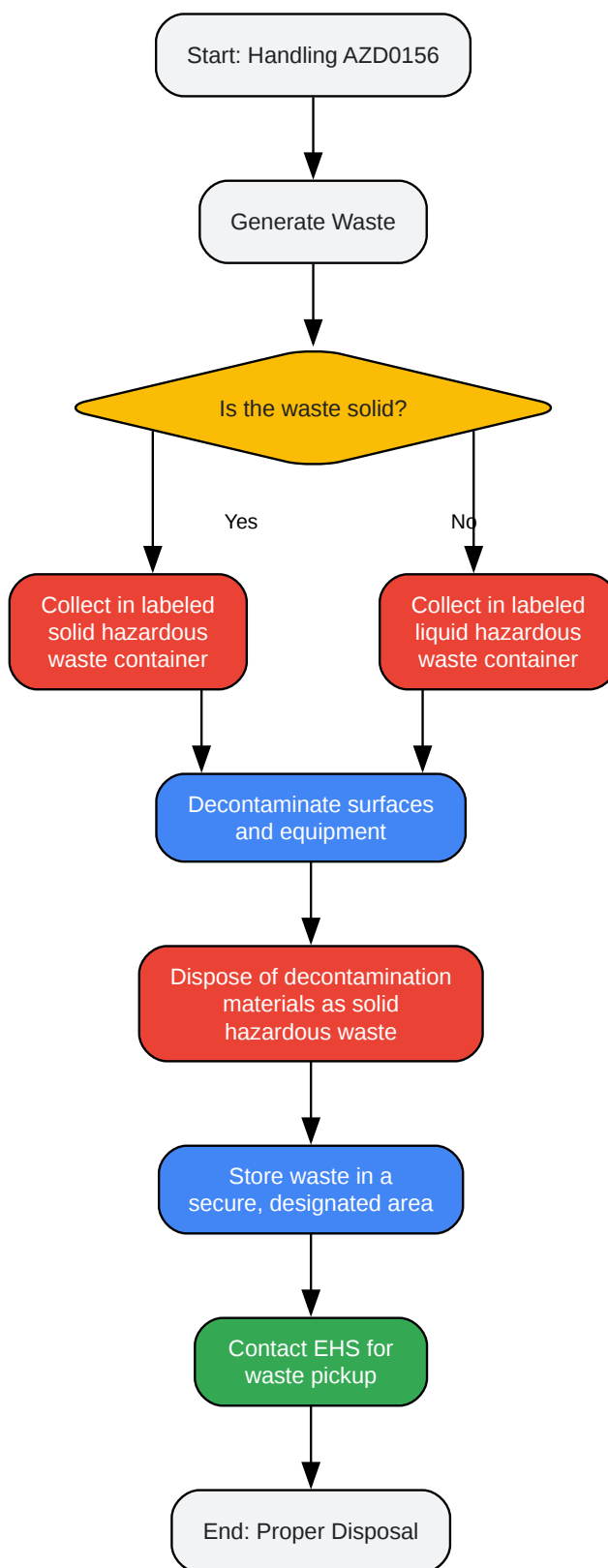
Parameter	Value	Source
CAS Number	1821428-35-6	[1][5]
Molecular Formula	C <sub>26</sub> H <sub>31</sub> N <sub>5</sub> O <sub>3</sub>	[1][5]
Molecular Weight	461.6 g/mol	[1]
Appearance	Crystalline solid	[1]
Storage Temperature	-20°C	[1][4]
Solubility	Soluble in DMSO	[1]
Purity	≥95%	[1]

## Experimental Protocols

Detailed experimental protocols involving **AZD0156** can be found in various research publications. For instance, studies on its efficacy in combination with other cancer therapies provide insights into its handling in both in vitro and in vivo settings.[6][7] These protocols typically involve the preparation of stock solutions in DMSO and further dilution in appropriate cell culture media or vehicle for animal administration.[2]

## AZD0156 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **AZD0156**.



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Caption: Workflow for the proper segregation and disposal of **AZD0156** waste.

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